

# Personal protective equipment for handling JNJ-40355003

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## Compound of Interest

Compound Name: JNJ-40355003

Cat. No.: B608217

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## Essential Safety and Handling Guide for JNJ-40355003

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-40355003**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent and selective fatty acid amide hydrolase (FAAH) inhibitor.[1][2][3][4]

## Hazard Identification and GHS Classification

**JNJ-40355003** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[5]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[5]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[5]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **JNJ-40355003** to prevent exposure.[5] Engineering controls, such as a chemical fume hood, should be used to ensure adequate ventilation.[5] A safety shower and eye wash station must be readily accessible.[5]

PPE Category	Required Equipment	Specifications
Eye Protection	Safety Goggles	Must be worn with side-shields.
Hand Protection	Protective Gloves	Chemically resistant gloves are required.
Body Protection	Impervious Clothing	To protect skin from contact.
Respiratory Protection	Suitable Respirator	Use in areas with inadequate ventilation or when dust/aerosol formation is possible.

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **JNJ-40355003** and ensure laboratory safety.

### Handling:

- Avoid inhalation of dust or aerosols.[\[5\]](#)
- Prevent contact with eyes and skin.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Use only in well-ventilated areas, preferably within a chemical fume hood.[\[5\]](#)

### Storage:

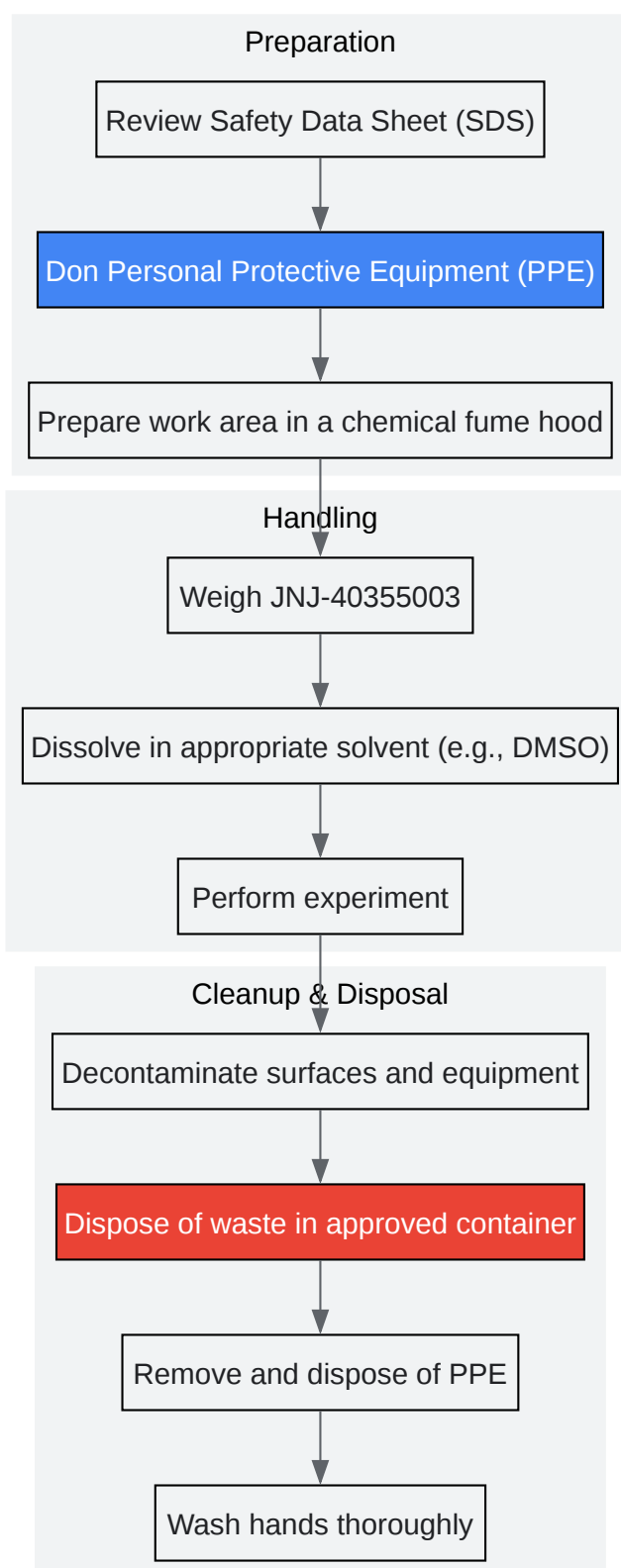
- Keep the container tightly sealed.[\[5\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.[\[5\]](#)

Compound Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent (DMSO)	-80°C	1 year

Data sourced from supplier information.[\[4\]](#)

## Experimental Workflow and Safety

The following diagram outlines the standard workflow for handling **JNJ-40355003**, incorporating essential safety checkpoints.



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Standard operational workflow for handling **JNJ-40355003**.

## Emergency Procedures

In the event of exposure or accidental release, follow these procedures immediately.

### First Aid Measures:[5]

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing. Call a physician.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer CPR (avoiding mouth-to-mouth resuscitation) and seek medical attention.
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.

### Accidental Release:[5]

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear full personal protective equipment.
- Prevent further leakage or spillage if safe to do so. Keep the product away from drains and water sources.
- For solutions, absorb with a liquid-binding material (e.g., diatomite).
- Decontaminate surfaces by scrubbing with alcohol.
- Collect all contaminated materials into a designated waste container for proper disposal.

## Disposal Plan

All waste containing **JNJ-40355003** must be disposed of as hazardous waste.[5]

- Dispose of contents and containers to an approved waste disposal plant.[5]
- Do not release into the environment.[5] Collect any spillage.[5]
- Follow all federal, state, and local regulations for hazardous waste disposal.

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